

# "chemical structure and IUPAC name of Selenocystamine dihydrochloride"

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## Compound of Interest

Compound Name: Selenocystamine dihydrochloride

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## An In-depth Technical Guide to Selenocystamine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Selenocystamine dihydrochloride** is an organoselenium compound recognized for its significant role in biomedical research. As a derivative of the seleno-amino acid selenocysteine, it is utilized in various studies for its potential antioxidant, and anticancer properties, and its involvement in specific enzymatic reactions.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical structure, physicochemical properties, relevant experimental protocols, and key biological interactions.

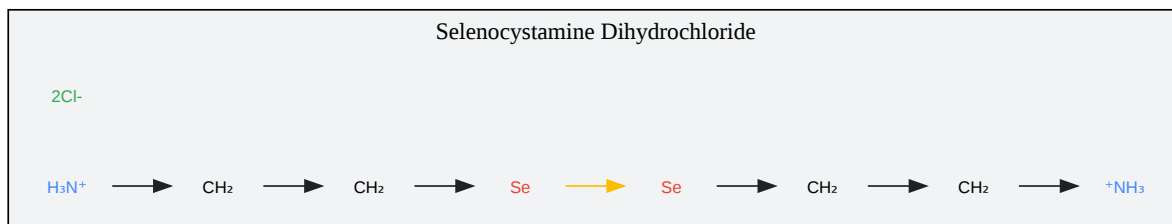
### Chemical Structure and Nomenclature

The structural identity of **Selenocystamine dihydrochloride** is fundamental to understanding its chemical behavior and biological activity.

IUPAC Name: 2-(2-aminoethyldiselanyl)ethanamine;dihydrochloride<sup>[1][2][3]</sup>

Synonyms: 2,2'-Diselanediylldiethanamine dihydrochloride, Selenocystamine hydrochloride<sup>[1][4]</sup>

Chemical Structure:



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Caption: 2D Chemical Structure of **Selenocystamine Dihydrochloride**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Selenocystamine dihydrochloride** is presented in Table 1. This data is essential for its handling, formulation, and application in experimental settings.

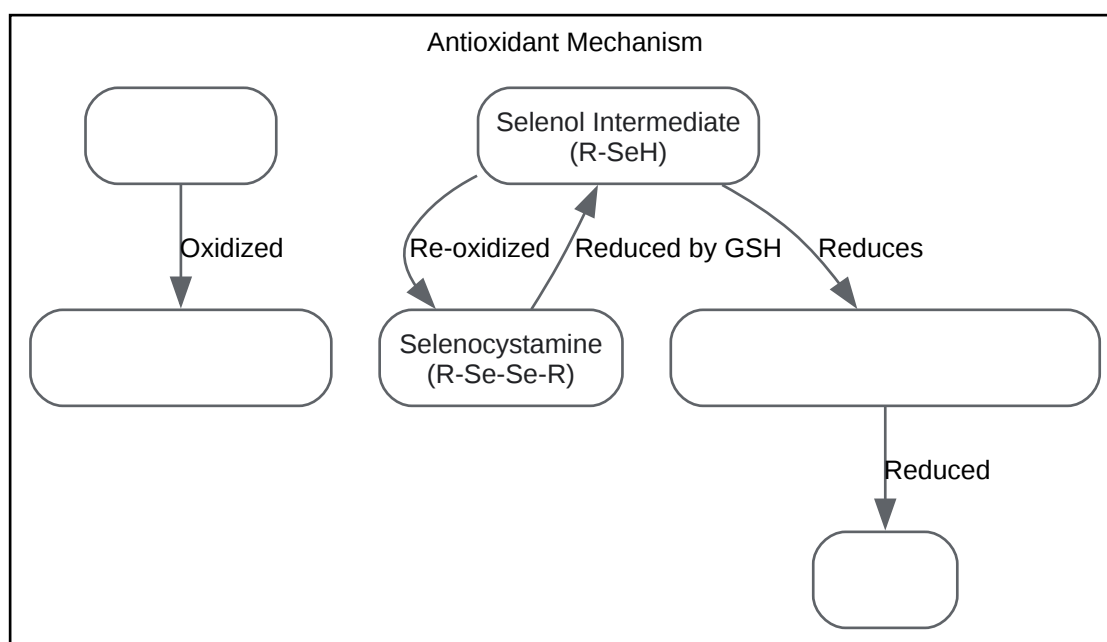
Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> Se <sub>2</sub>	[1][4]
Molecular Weight	318.99 g/mol	[1][4][5]
Appearance	Yellow to orange powder	[4][5][6]
Melting Point	177-179 °C (decomposes)	[2][4]
Solubility	Soluble in water and ethanol	[2][4][6][7]
CAS Number	3542-13-0	[1][4]
SMILES	C(C[Se][Se]CCN)N.Cl.Cl	[1][2]
InChI Key	LACKHEAUUXZNBU-UHFFFAOYSA-N	[4]

## Biological Activity and Mechanisms of Action

**Selenocystamine dihydrochloride** exhibits a range of biological activities, primarily linked to the redox properties of its diselenide bond.

### Antioxidant Properties

Similar to other organoselenium compounds, Selenocystamine is believed to exert antioxidant effects by participating in the cellular antioxidant defense system. It can mimic the activity of glutathione peroxidase (GPx), an important antioxidant enzyme, by catalyzing the reduction of harmful reactive oxygen species (ROS) like hydrogen peroxide, using glutathione (GSH) as a reducing agent. This helps to mitigate oxidative stress, which is implicated in numerous disease pathologies.



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Caption: Generalized antioxidant cycle of Selenocystamine.

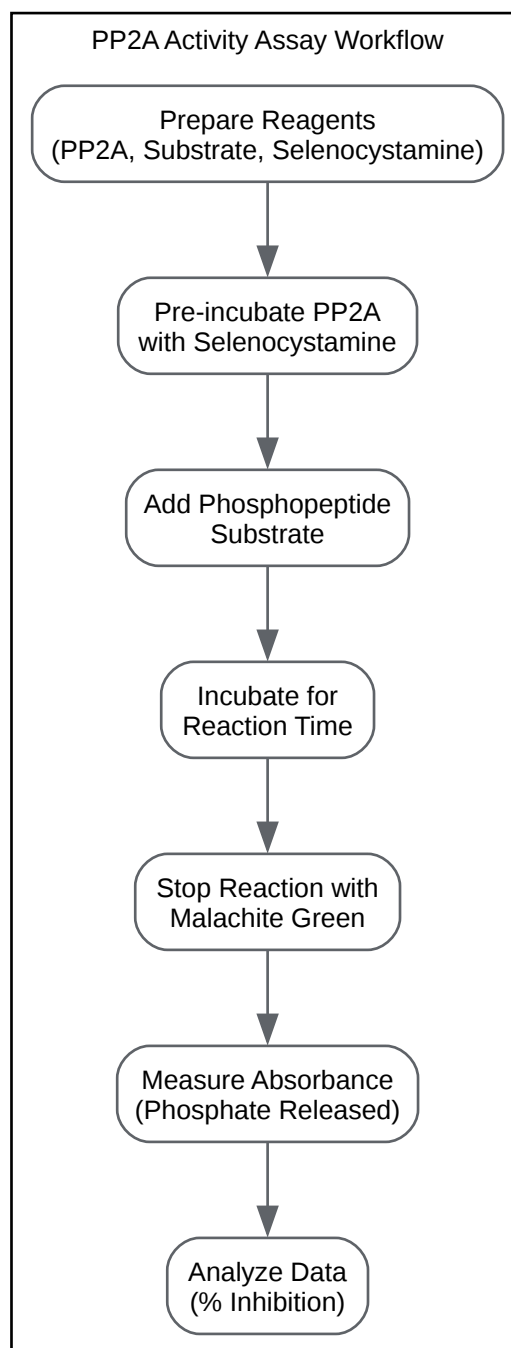
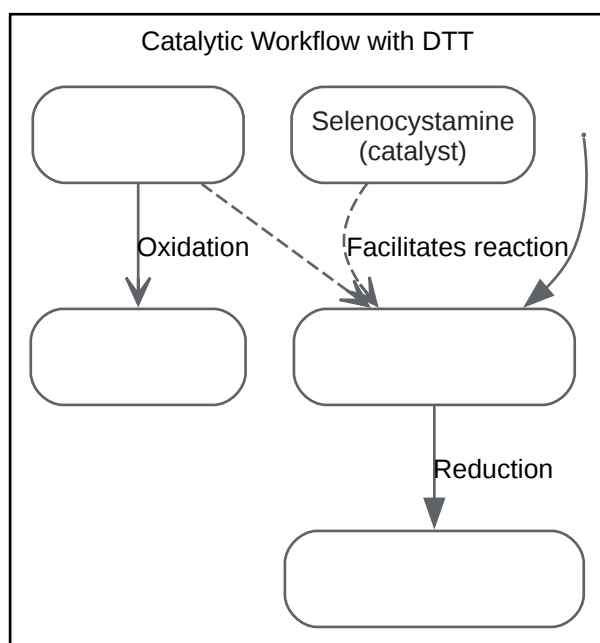
### Enzyme Inhibition

**Selenocystamine dihydrochloride** has been identified as a potential inhibitor of the influenza A and B virus-associated RNA-dependent RNA polymerase enzyme.[4][6] This suggests its

potential as a starting point for the development of antiviral agents.

## Catalytic Activity

The compound serves as a catalyst for the disulfide-cleaving reagent, dithiothreitol (DTT).[6] This catalytic role enhances the efficiency of DTT in reducing disulfide bonds in proteins and other molecules, a common procedure in biochemistry and molecular biology.



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